Application Notes & Protocols: Strategic Functionalization of the C-2 Bromine Position in Quinolines

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Compound of Interest

Compound Name:	*2-Bromo-6-fluoro-4-methylquinoline*
CAS No.:	*1367707-07-0*
Cat. No.:	*B1380755*

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Introduction: The Quinoline Core and the Strategic Importance of C-2

The quinoline scaffold is a privileged heterocyclic motif, forming the structural core of numerous pharmaceuticals, agrochemicals, and functional materials.[1][2] Its prevalence in drug development, particularly in anticancer and anti-inflammatory agents, stems from its ability to act as a versatile pharmacophore.[1] The functionalization of the quinoline ring is therefore a critical endeavor in medicinal chemistry and materials science.

Among the various positions on the quinoline ring, the C-2 position is of particular strategic importance. Its direct activation by the heterocyclic nitrogen atom makes it susceptible to a range of chemical transformations. 2-Bromoquinoline has emerged as a robust and versatile building block, a linchpin for introducing molecular diversity through a host of modern synthetic methodologies.[1]

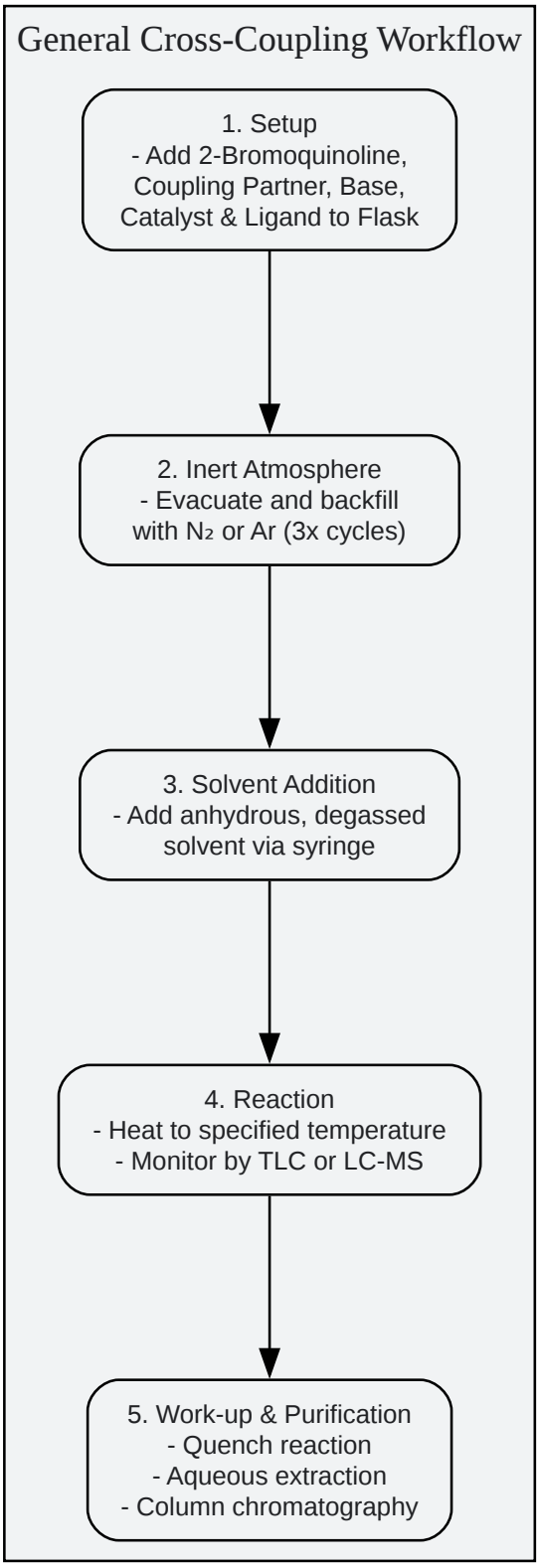
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This guide provides an in-depth exploration of the primary methods for functionalizing the C-2 position of 2-bromoquinoline. We will move beyond simple procedural lists to explain the underlying mechanistic principles, offering field-proven protocols and insights to guide researchers in drug development and synthetic chemistry.

Palladium-Catalyzed Cross-Coupling Reactions: The Workhorse of C-C and C-N Bond Formation

Palladium-catalyzed cross-coupling reactions represent the most powerful and widely used tools for elaborating the 2-bromoquinoline core. These reactions offer exceptional functional group tolerance, high efficiency, and predictable outcomes. The general workflow involves the oxidative addition of the C-Br bond to a Palladium(0) catalyst, followed by transmetalation with a coupling partner and reductive elimination to yield the product.

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Caption: General experimental workflow for a Palladium-catalyzed cross-coupling reaction.

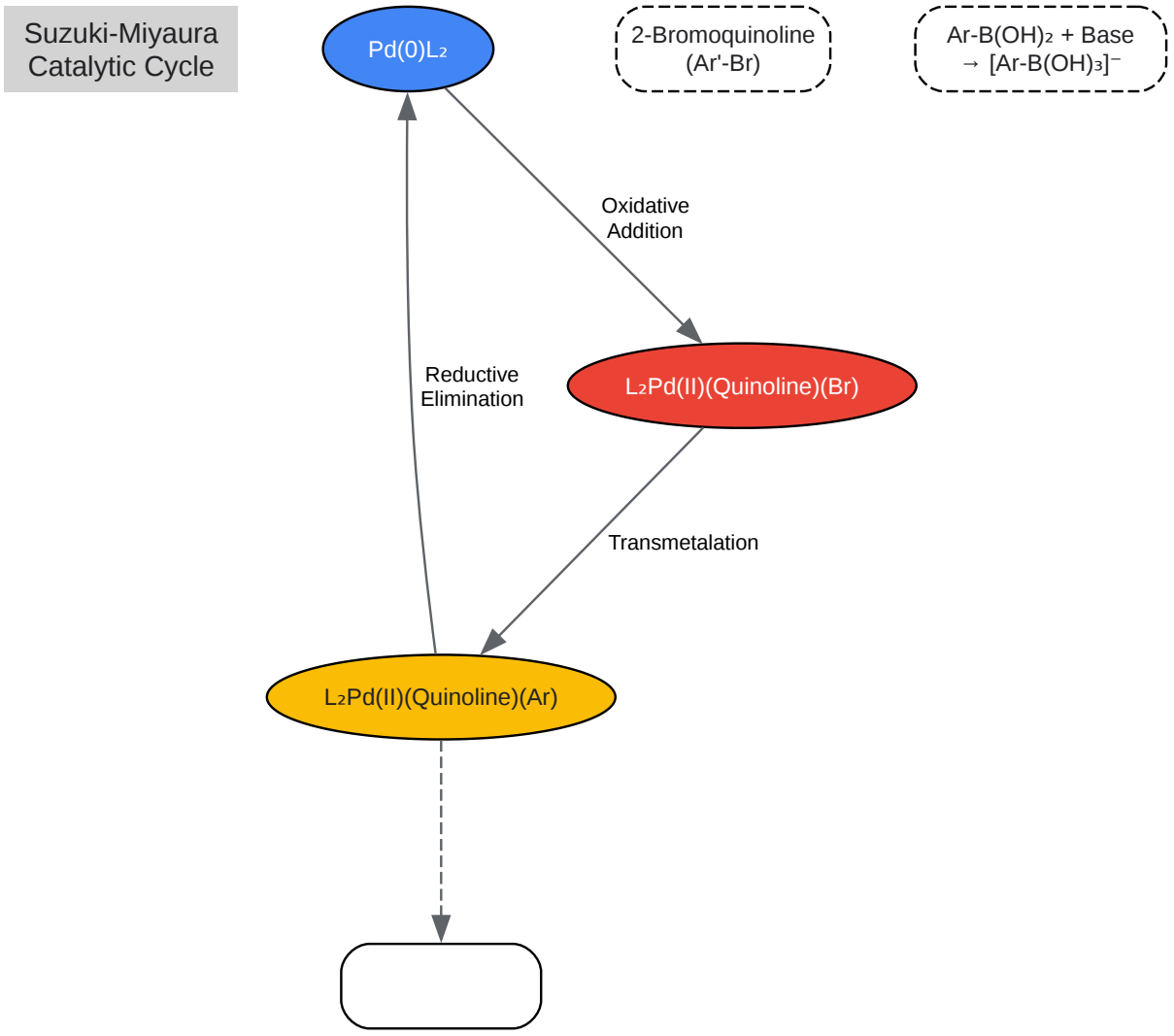
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Suzuki-Miyaura Coupling: Forging C(sp²)-C(sp²) Bonds

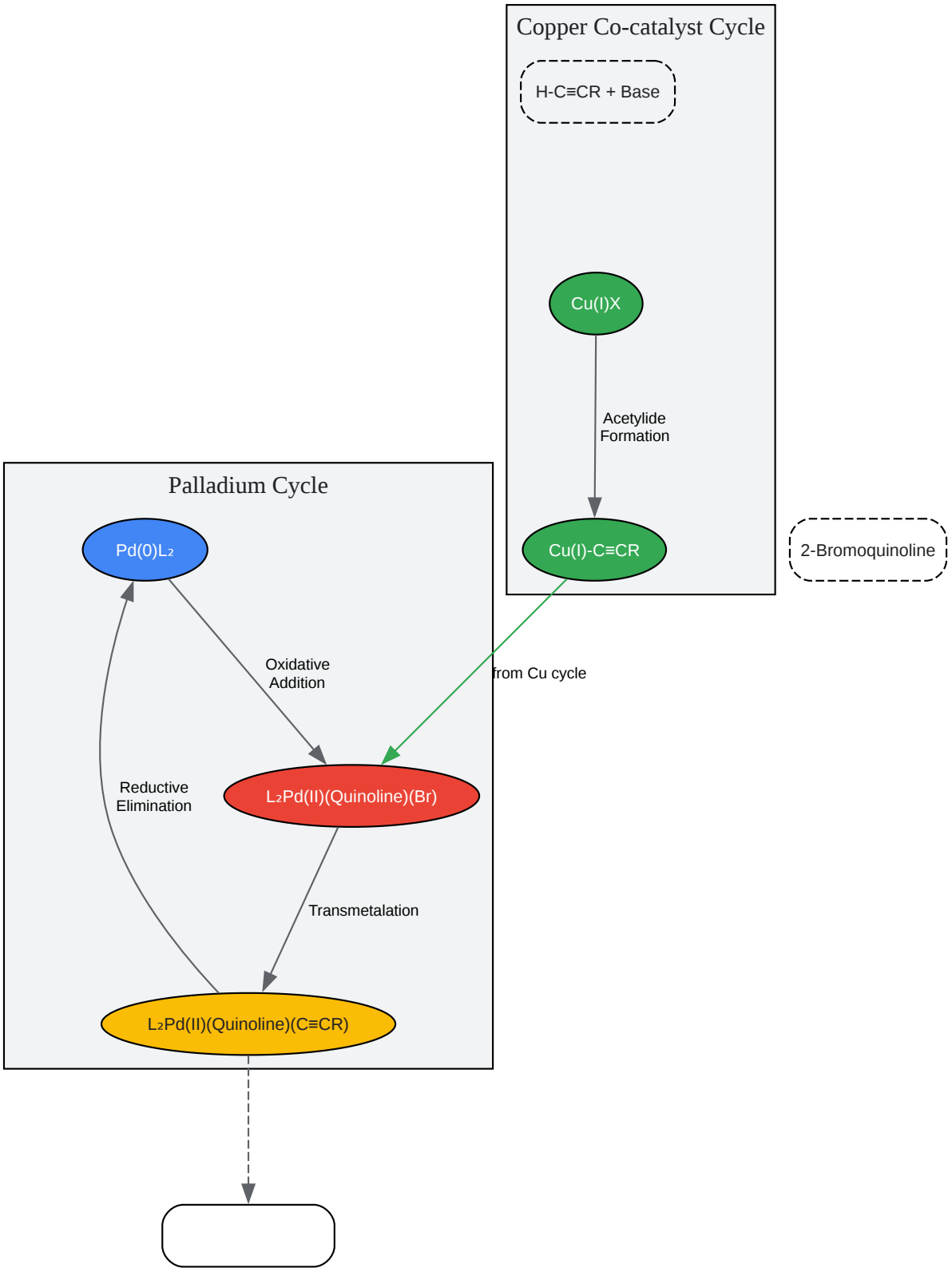
The Suzuki-Miyaura coupling is the preeminent method for creating biaryl and vinyl-quinoline structures by coupling an organoboron species with the 2-bromoquinoline.[3][4]

Mechanistic Insight: The reaction proceeds via a well-established catalytic cycle.[4] A crucial first step is the activation of the organoboron reagent (typically a boronic acid) by a base to form a more nucleophilic boronate species. This "ate" complex is essential for the subsequent transmetalation step, where the organic group is transferred from boron to the palladium center.[5]

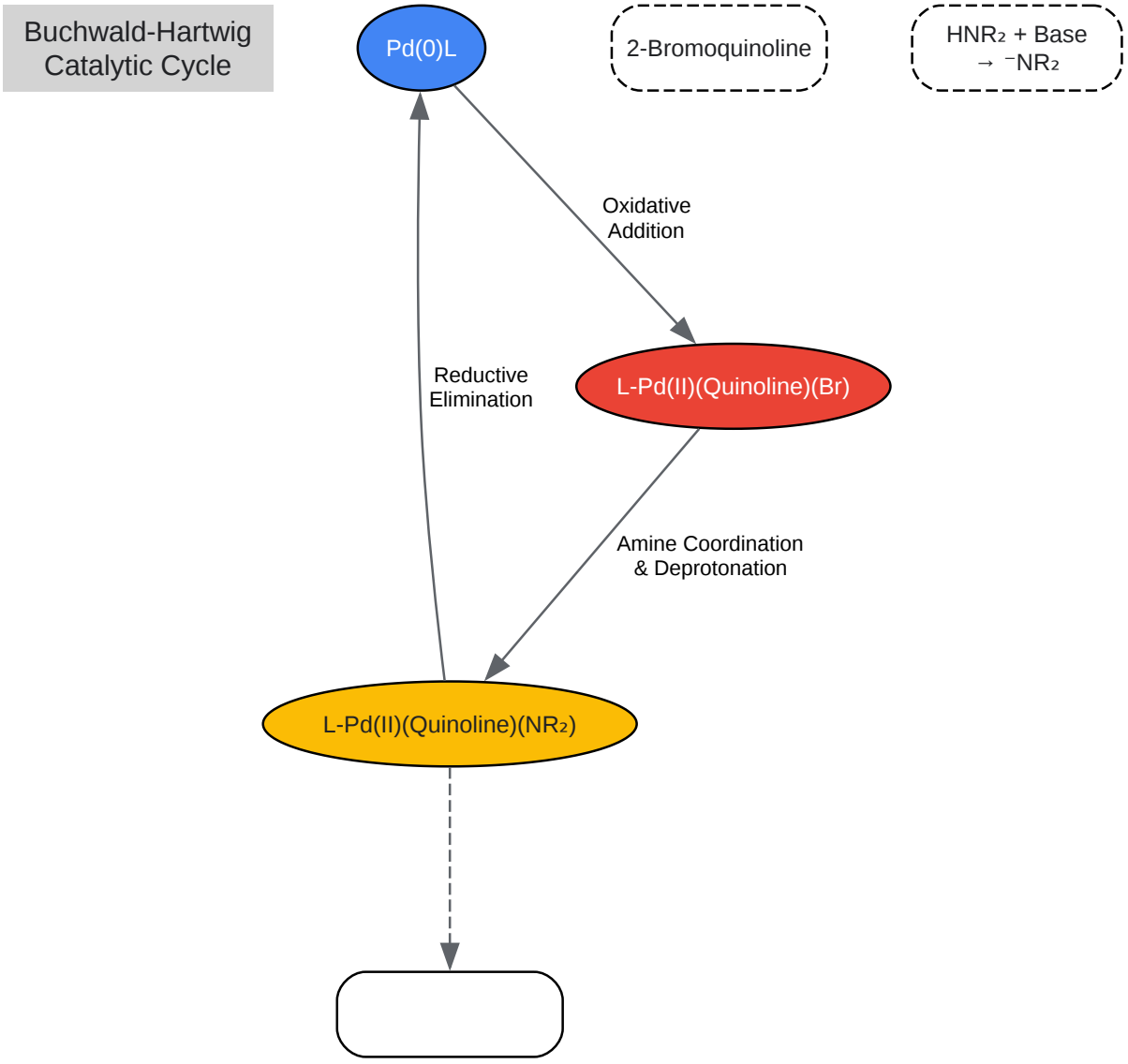
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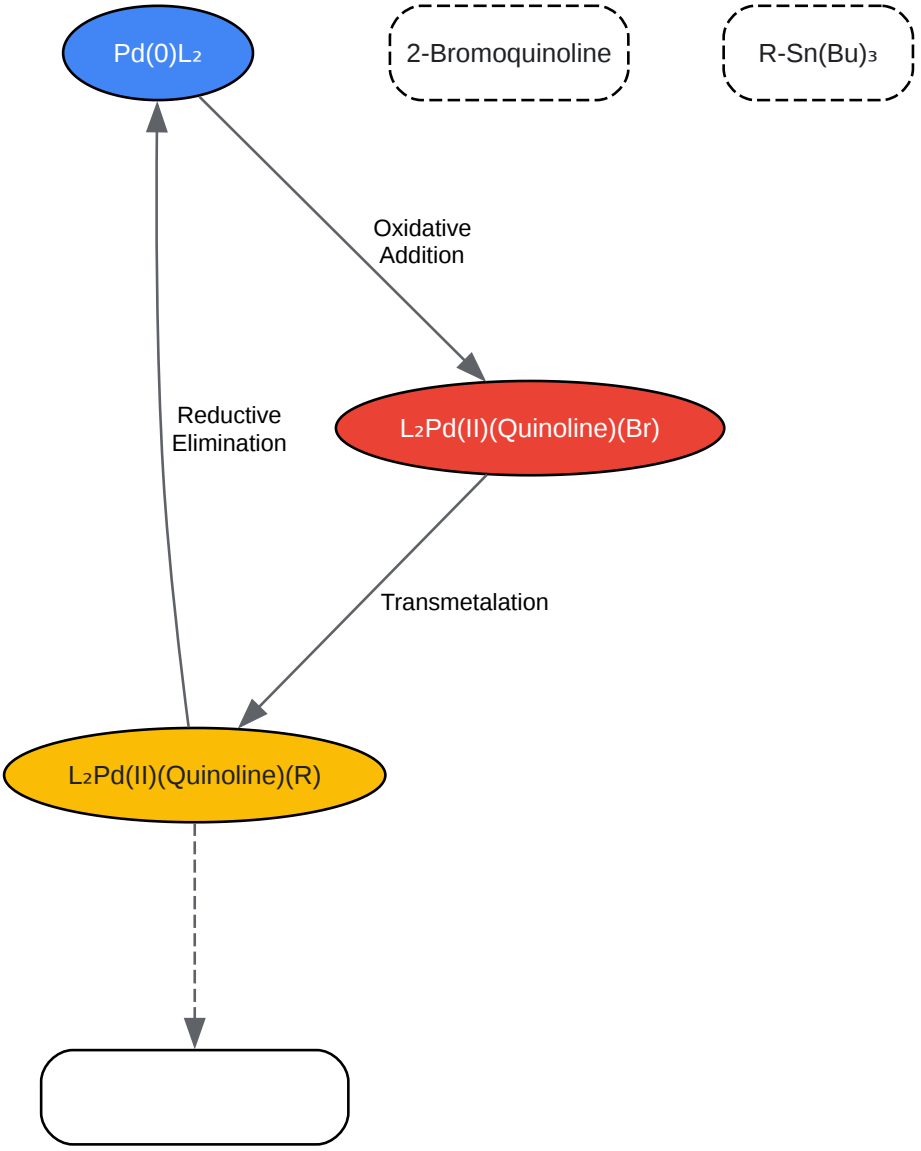


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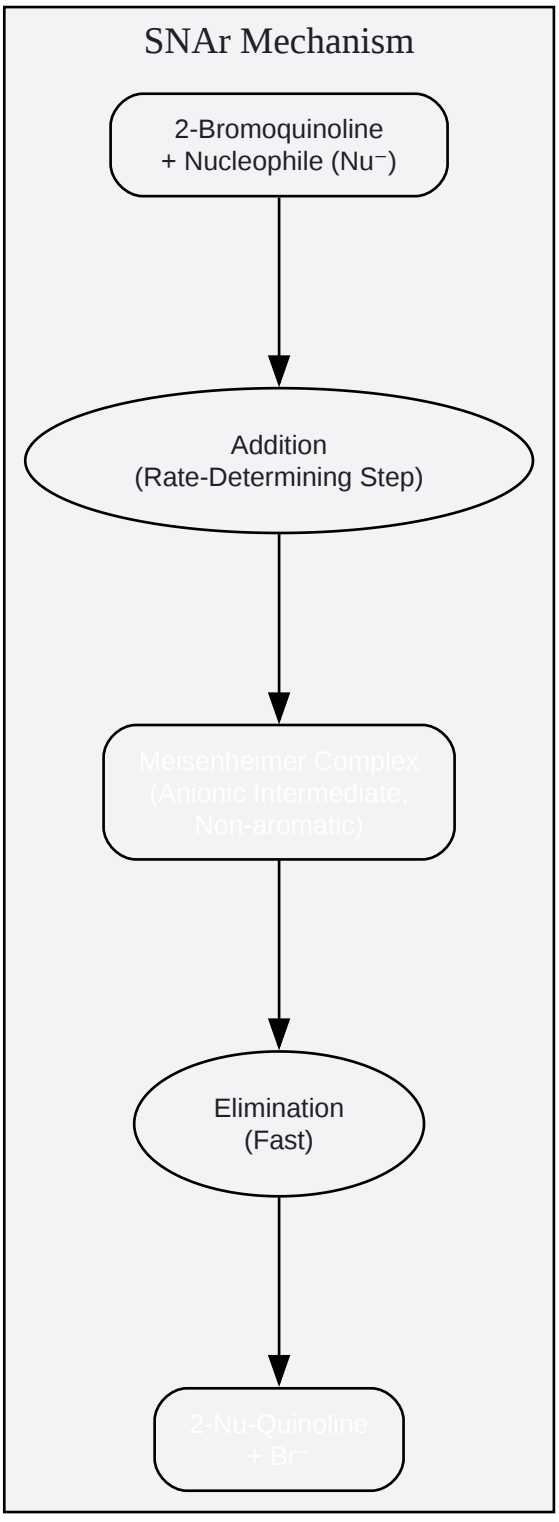


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Stille Coupling Catalytic Cycle



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